

GNE-7883 in DMSO: A Technical Guide to Storage and Stability

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Compound of Interest

Compound Name: GNE-7883

Cat. No.: B10856070

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of the pan-TEAD inhibitor **GNE-7883** when stored in dimethyl sulfoxide (DMSO) at -20°C. Adherence to proper storage protocols is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GNE-7883** stock solutions in DMSO?

A1: For optimal stability, stock solutions of **GNE-7883** in DMSO should be stored at -20°C for short-term use and at -80°C for long-term storage. It is highly recommended to aliquot the stock solution into single-use volumes to prevent repeated freeze-thaw cycles, which can accelerate degradation.^{[1][2][3]}

Q2: How long can I store a **GNE-7883** DMSO stock solution at -20°C?

A2: Based on information from multiple suppliers, a **GNE-7883** stock solution in DMSO is stable for up to one month when stored at -20°C.^{[1][4]} For storage periods exceeding one month, it is recommended to store the solution at -80°C, where it can be kept for up to six months.^{[1][4]}

Q3: What is the recommended solvent for preparing **GNE-7883** stock solutions?

A3: DMSO is the recommended solvent for preparing stock solutions of **GNE-7883** due to its high solubility.^{[4][5][6]} It is crucial to use anhydrous, high-purity DMSO, as the presence of water can impact the solubility and stability of the compound.^{[4][6]}

Q4: Can I store **GNE-7883** powder, and for how long?

A4: Yes, **GNE-7883** powder is stable for extended periods when stored correctly. Typically, it can be stored at -20°C for up to three years or at 4°C for up to two years.^{[1][4]}

Storage Stability Data

The following table summarizes the recommended storage conditions and stability data for **GNE-7883**.

Formulation	Storage Temperature	Recommended Maximum Storage Duration
Powder	-20°C	3 years ^{[1][4]}
4°C	2 years ^{[1][4]}	
In DMSO	-20°C	1 month ^{[1][4]}
-80°C	6 months ^{[1][4]}	

Troubleshooting Guide

This guide addresses common issues that may arise related to the storage and handling of **GNE-7883** in DMSO.

Problem	Possible Cause	Recommended Solution
Reduced or no activity of GNE-7883 in an experiment.	1. Improper storage of the DMSO stock solution leading to degradation. 2. Multiple freeze-thaw cycles of the stock solution.	1. Ensure that the GNE-7883 stock solution in DMSO has been stored according to the recommended conditions (see stability data table). 2. It is advisable to use a fresh aliquot for critical experiments. Prepare new aliquots from a freshly prepared stock solution if degradation is suspected.
Precipitate observed in the GNE-7883 stock solution upon thawing.	1. The compound's solubility limit in DMSO has been exceeded. 2. The stock solution was not fully dissolved initially. 3. Water may have been absorbed by the DMSO, reducing solubility.	1. Gently warm the vial to 37°C and vortex or sonicate to redissolve the compound.[5] 2. Ensure complete dissolution when initially preparing the stock solution. 3. Use fresh, anhydrous DMSO for preparing stock solutions.
Inconsistent experimental results between different batches of GNE-7883 solution.	1. Degradation of older stock solutions. 2. Variation in the initial weighing or dissolution of the compound.	1. Always note the preparation date on your stock solution aliquots and discard any that have been stored at -20°C for over a month. 2. Implement a strict protocol for the preparation of stock solutions to ensure consistency.

Experimental Protocols

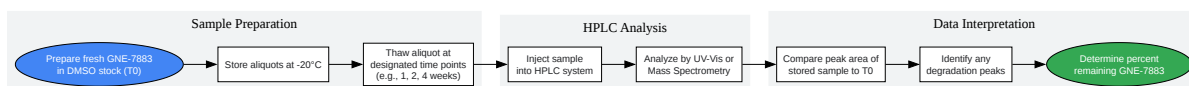
Protocol for Preparing **GNE-7883** Stock Solution

This protocol outlines the steps for preparing a **GNE-7883** stock solution in DMSO.

- **Acclimatization:** Allow the vial of **GNE-7883** powder to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- **Solvent Addition:** Add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- **Dissolution:** To aid dissolution, you can gently warm the solution to 37°C and use a vortex mixer or an ultrasonic bath until the solution is clear.^[5]
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in low-binding tubes.
- **Storage:** Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol for Assessing **GNE-7883** Stability (Workflow)

For researchers wishing to validate the stability of their **GNE-7883** stock solutions, a general workflow using High-Performance Liquid Chromatography (HPLC) is suggested.

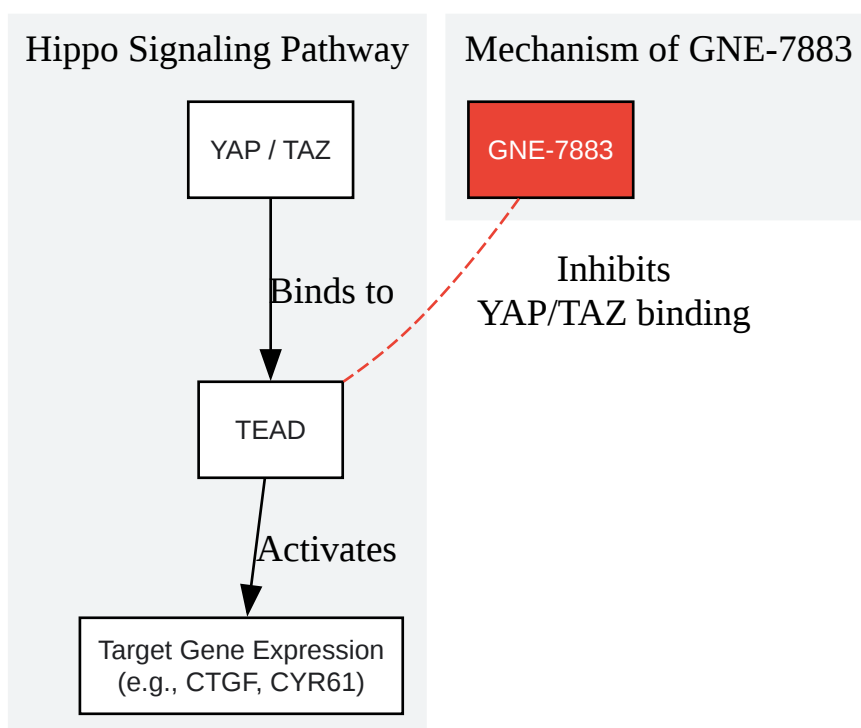


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Caption: Workflow for assessing the stability of **GNE-7883** in DMSO using HPLC.

Signaling Pathway Context

GNE-7883 is a pan-TEAD inhibitor that functions by blocking the interaction between YAP/TAZ and TEAD transcription factors, which are key components of the Hippo signaling pathway.^[4]^[7] The integrity of **GNE-7883** is crucial for its inhibitory effect on this pathway.



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Caption: Inhibition of the Hippo pathway by **GNE-7883**.

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